

Application Notes: The Experimental Use of Trioctanoin in Dietary Research

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Compound of Interest

Compound Name: Octanoate

Cat. No.: B1194180

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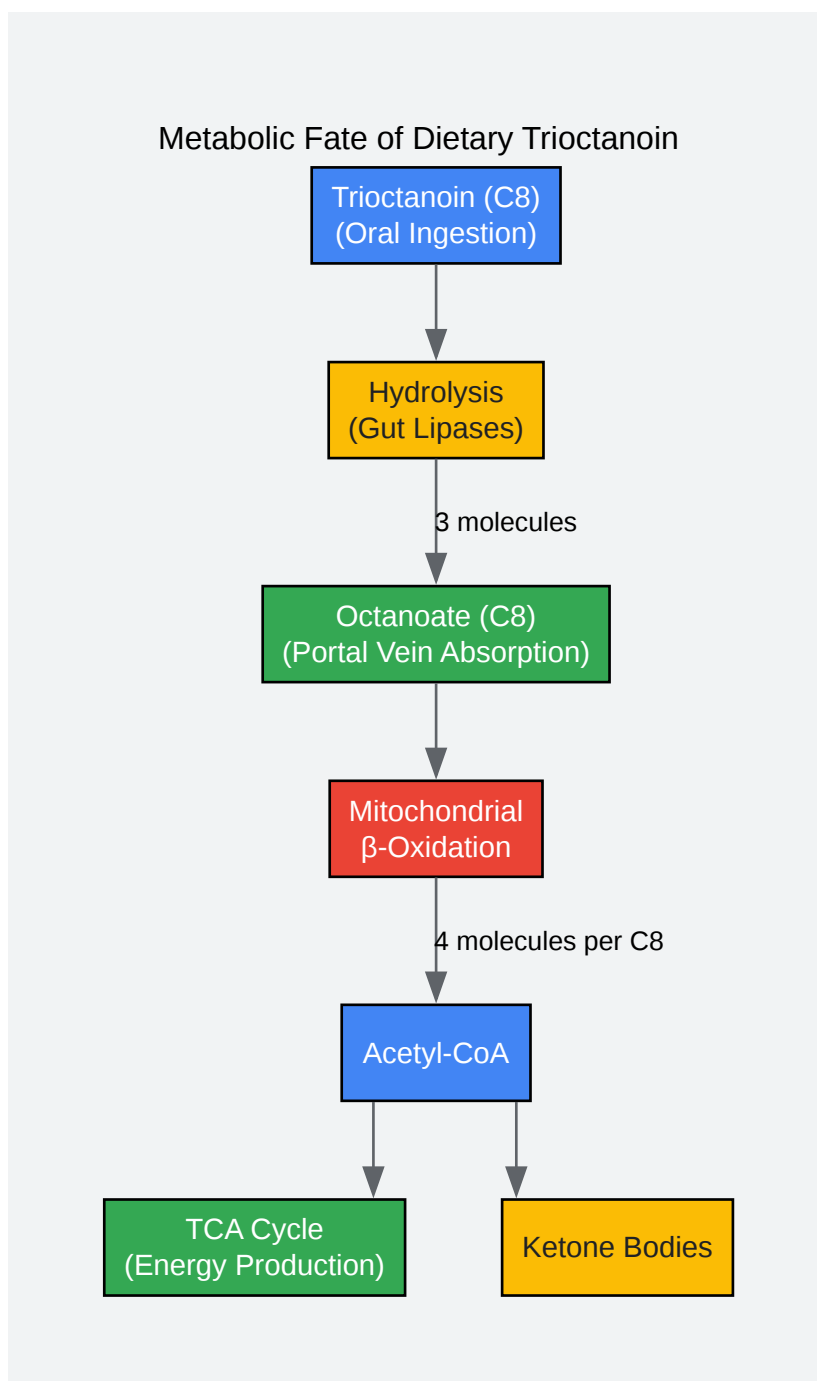
Introduction

Trioctanoin, a medium-chain triglyceride (MCT), is composed of a glycerol backbone esterified with three eight-carbon (C8) fatty acids, also known as octanoic acid or caprylic acid. In the realm of dietary and metabolic research, trioctanoin serves as a significant tool, often employed as a readily available energy source and as a control or comparator in studies investigating other fatty acids, such as the odd-chain triglyceride, triheptanoin.^{[1][2]} Its unique metabolic properties, which differ from long-chain triglycerides (LCTs), make it a subject of interest in ketogenic diets, fatty acid oxidation disorders, and studies on energy metabolism.^{[3][4]}

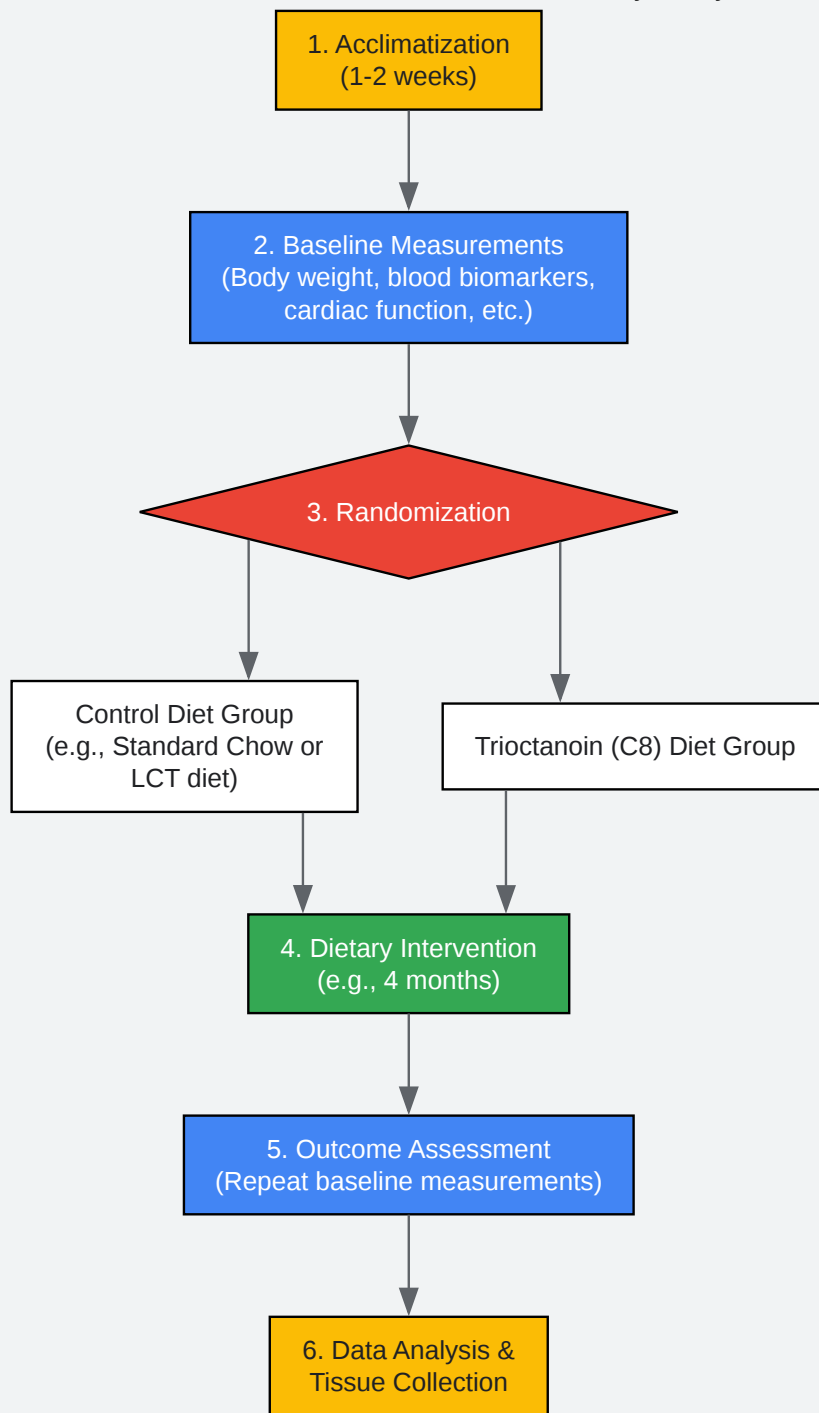
Mechanism of Action

Upon oral ingestion, trioctanoin is hydrolyzed in the gastrointestinal tract by lipases into its constituent glycerol and three molecules of **octanoate**.^[5] Unlike long-chain fatty acids, **octanoate** can be directly absorbed into the portal circulation and transported to the liver. Within the mitochondria, **octanoate** undergoes β -oxidation, a process that bypasses the need for the carnitine shuttle required by long-chain fatty acids.^{[1][3]} This rapid catabolism results in the production of acetyl-CoA molecules, which can then enter the tricarboxylic acid (TCA) cycle for energy generation or be converted into ketone bodies.^{[1][6]} This metabolic pathway makes trioctanoin a quick source of cellular energy.

Metabolic Pathway of Trioctanoin



General Workflow for a Trioctanoin Dietary Study

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References

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